

Application Notes and Protocols: 4-(2-Bromophenylsulfonyl)morpholine in Agrochemical Research

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Compound of Interest

Compound Name: 4-(2-Bromophenylsulfonyl)morpholine

Cat. No.: B1277062

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential use of **4-(2-Bromophenylsulfonyl)morpholine** in agrochemical research. Due to the limited direct experimental data on this specific compound, the following information is based on the well-established activities of the broader morpholine and sulfonyl-containing chemical classes in agriculture. The provided protocols are model procedures that can be adapted for the evaluation of this and similar compounds.

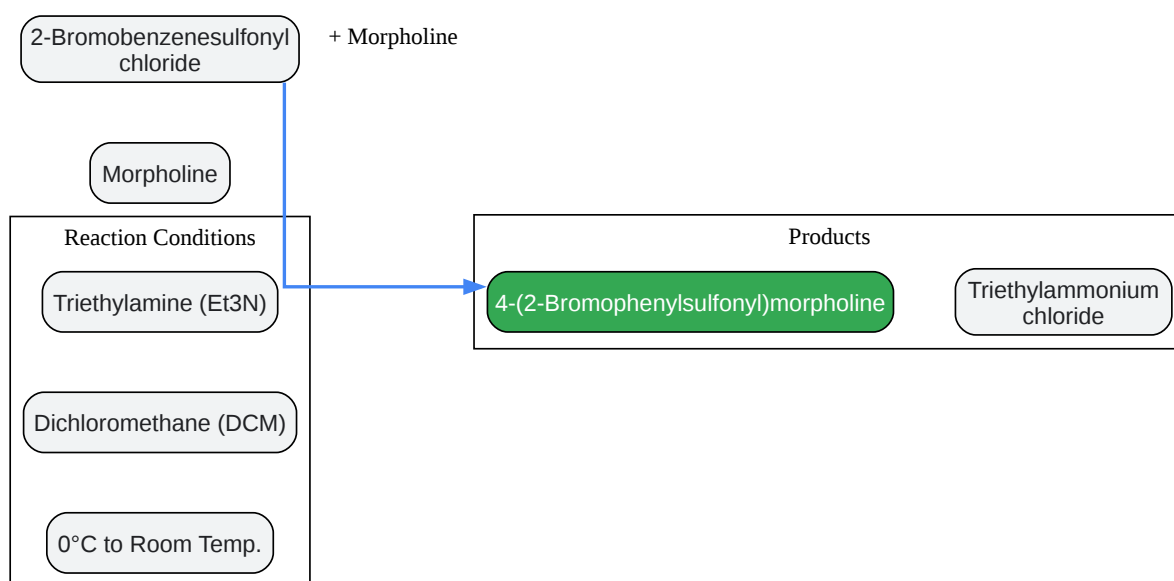
Introduction

Morpholine and its derivatives are a significant class of compounds in agrochemical discovery, exhibiting a wide range of biological activities, including fungicidal, herbicidal, and insecticidal properties.^{[1][2]} The incorporation of a sulfonyl group can further modulate the biological and physicochemical properties of these molecules.^[3] **4-(2-Bromophenylsulfonyl)morpholine** is a compound of interest for screening as a potential agrochemical agent. This document outlines its potential synthesis, biological targets, and protocols for its evaluation.

Synthesis Protocol

A plausible synthetic route for **4-(2-Bromophenylsulfonyl)morpholine** is outlined below, adapted from established methods for the synthesis of related 4-(phenylsulfonyl)morpholine derivatives.[4]

Reaction Scheme:



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Caption: Proposed synthesis of **4-(2-Bromophenylsulfonyl)morpholine**.

Materials:

- 2-Bromobenzenesulfonyl chloride
- Morpholine
- Triethylamine (Et3N)

- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware and magnetic stirrer

Procedure:

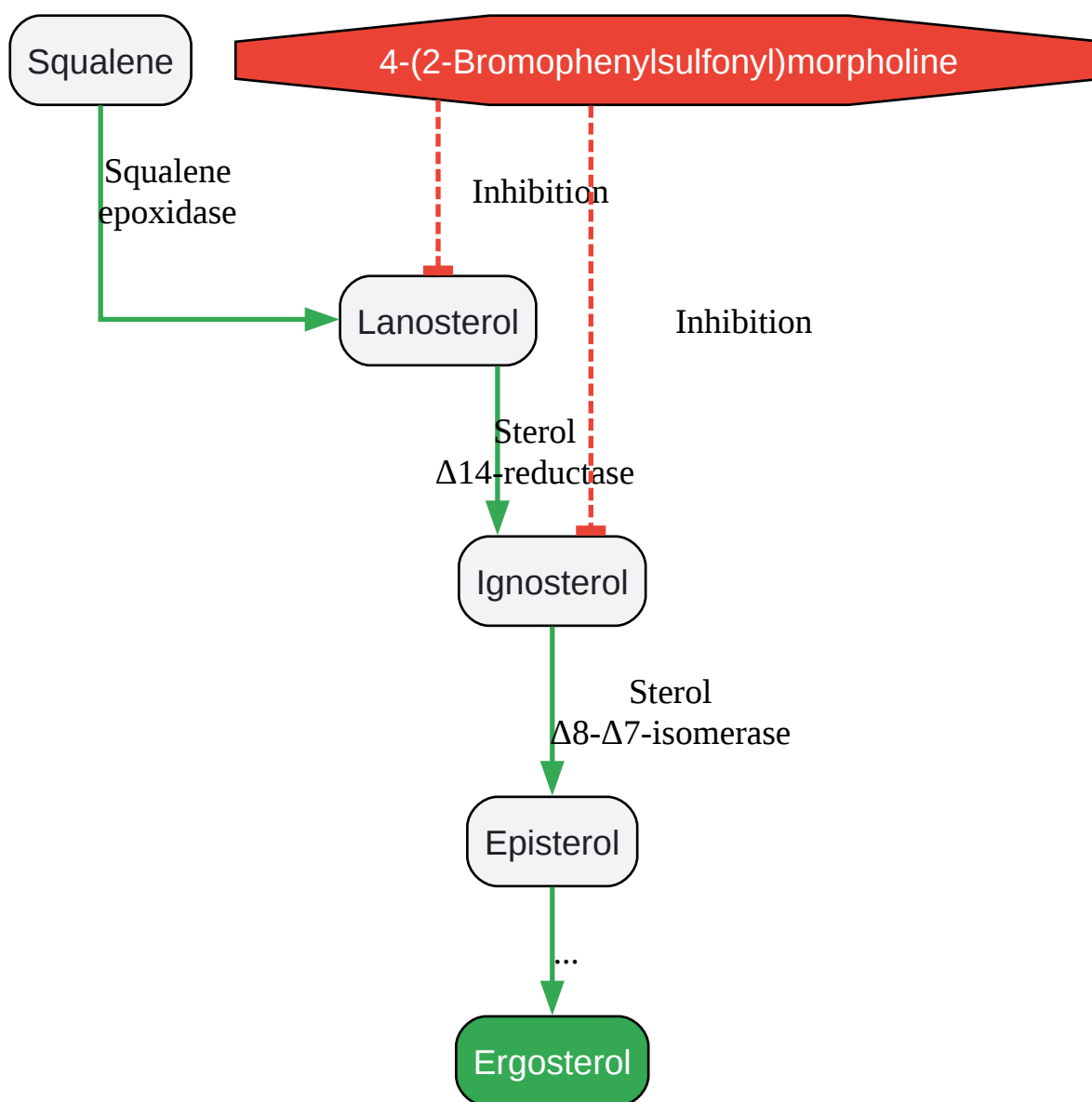
- To a solution of morpholine (1.1 equivalents) in anhydrous DCM at 0°C , add triethylamine (1.2 equivalents).
- Slowly add a solution of 2-bromobenzenesulfonyl chloride (1.0 equivalent) in anhydrous DCM to the stirred mixture at 0°C .
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired **4-(2-Bromophenylsulfonyl)morpholine**.

Potential Agrochemical Applications and Mechanism of Action

Based on the known activities of morpholine fungicides, the primary anticipated application for **4-(2-Bromophenylsulfonyl)morpholine** is as an antifungal agent.

Fungicidal Activity: Inhibition of Sterol Biosynthesis

Morpholine fungicides are well-documented inhibitors of ergosterol biosynthesis in fungi.[5][6][7] They typically target two key enzymes in the pathway: sterol Δ^{14} -reductase and sterol Δ^7 - Δ^8 -isomerase.[8] Inhibition of these enzymes disrupts the fungal cell membrane integrity, leading to cell death. It is hypothesized that **4-(2-Bromophenylsulfonyl)morpholine** will share this mechanism of action.



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Caption: Proposed mechanism of action via ergosterol biosynthesis inhibition.

Herbicidal and Insecticidal Potential

While the primary expected activity is fungicidal, some morpholine derivatives have shown herbicidal and insecticidal properties.[1][2] The presence of the sulfonamide-like linkage might also confer herbicidal activity, as seen in some sulfonamide herbicides that inhibit acetolactate synthase (ALS) or protoporphyrinogen oxidase (PPO).[9][10] The insecticidal potential is less predictable but warrants investigation.

Experimental Protocols for Agrochemical Evaluation

The following protocols are designed for the preliminary screening of **4-(2-Bromophenylsulfonyl)morpholine** for its agrochemical potential.

In Vitro Fungicidal Activity Assay

This protocol determines the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of the test compound against a panel of pathogenic fungi.

Materials:

- **4-(2-Bromophenylsulfonyl)morpholine**
- Standard morpholine fungicide (e.g., Fenpropimorph) as a positive control
- Fungal strains (e.g., *Fusarium oxysporum*, *Botrytis cinerea*, *Pythium ultimum*)
- Potato Dextrose Agar (PDA) or other suitable growth medium
- 96-well microtiter plates
- Spectrophotometer

Procedure:

- **Compound Preparation:** Prepare a stock solution of **4-(2-Bromophenylsulfonyl)morpholine** in a suitable solvent (e.g., DMSO).
- **Serial Dilution:** Perform serial dilutions of the stock solution in the growth medium in a 96-well plate to achieve a range of concentrations.

- Inoculation: Add a standardized suspension of fungal spores or mycelial fragments to each well.
- Incubation: Incubate the plates at the optimal temperature for fungal growth (e.g., 25-28°C) for 48-72 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible fungal growth.
- MFC Determination: To determine the MFC, aliquot a small volume from the wells with no visible growth onto fresh agar plates. The MFC is the lowest concentration from which the fungus does not recover.

Herbicidal Activity Assay (Pre- and Post-emergence)

This protocol assesses the herbicidal effect of the compound on model weed species.

Materials:

- **4-(2-Bromophenylsulfonyl)morpholine**
- Commercial herbicide as a positive control
- Seeds of monocot and dicot weeds (e.g., *Echinochloa crus-galli*, *Amaranthus retroflexus*)
- Pots with sterile soil
- Spray chamber

Procedure:

- Pre-emergence:
 - Sow weed seeds in pots.
 - Apply a solution of the test compound at various concentrations to the soil surface.
 - Incubate in a greenhouse with controlled conditions.

- Assess germination rates and seedling vigor after 14-21 days.
- Post-emergence:
 - Grow weed seedlings to the 2-3 leaf stage.
 - Spray the seedlings with a solution of the test compound at various concentrations in a spray chamber.
 - Incubate in a greenhouse.
 - Assess plant injury, growth inhibition, and mortality after 7-14 days.

Insecticidal Activity Assay

This protocol evaluates the contact and ingestion toxicity of the compound against a model insect pest.

Materials:

- **4-(2-Bromophenylsulfonyl)morpholine**
- Commercial insecticide as a positive control
- Insect species (e.g., larvae of *Spodoptera exigua*)
- Leaf discs from a suitable host plant
- Petri dishes

Procedure:

- Leaf-dip Bioassay (Ingestion):
 1. Prepare solutions of the test compound at various concentrations.
 2. Dip leaf discs into the solutions and allow them to air dry.
 3. Place one treated leaf disc in each Petri dish with a larva.

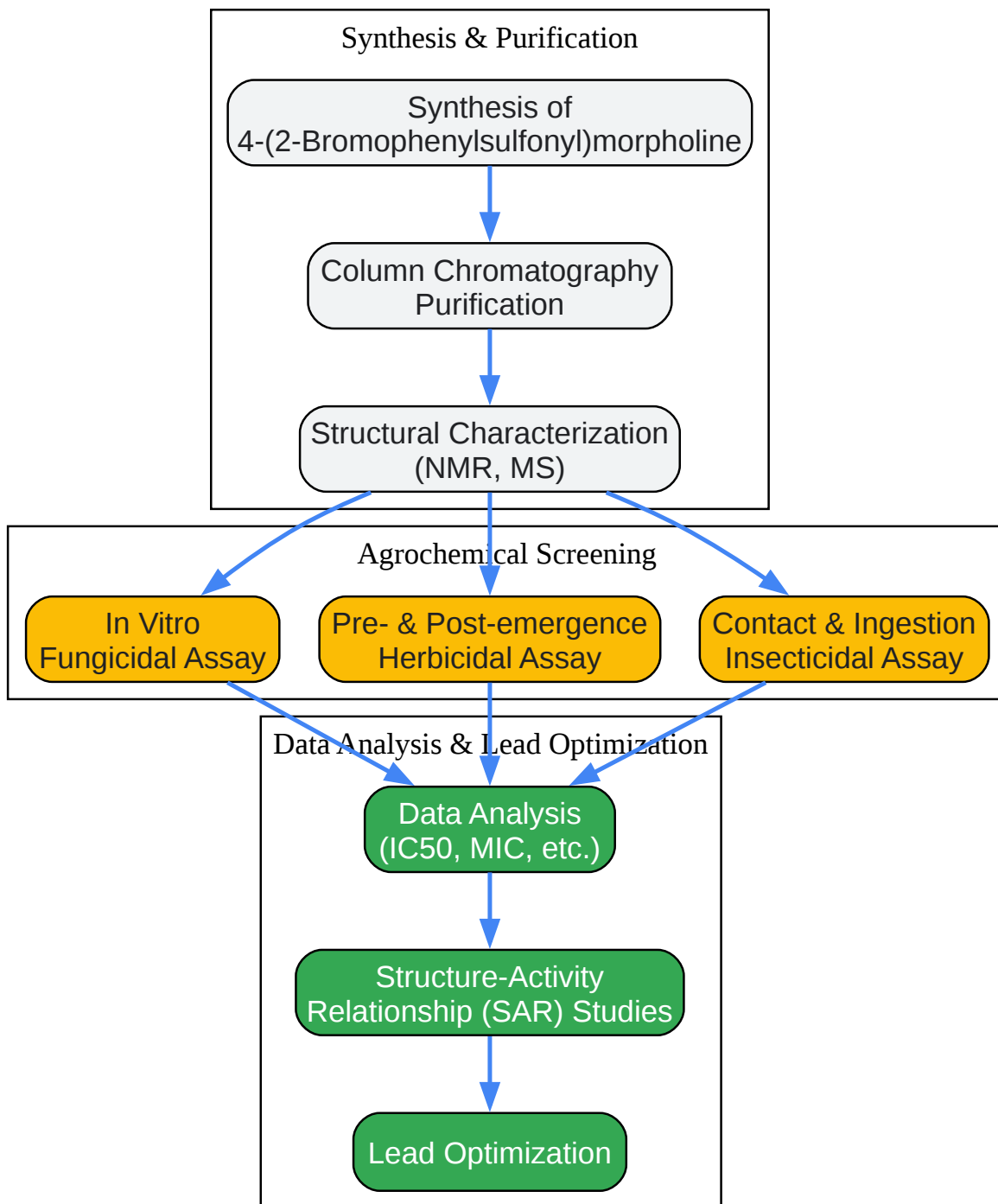
- Record mortality at 24, 48, and 72 hours.
- Topical Application (Contact):
 - Apply a small, defined volume of the test compound solution directly to the dorsal thorax of the insect.
 - Place the treated insects in Petri dishes with an untreated food source.
 - Record mortality at 24, 48, and 72 hours.

Data Presentation (Hypothetical Fungicidal Activity)

The following table presents hypothetical quantitative data for the fungicidal activity of **4-(2-Bromophenylsulfonyl)morpholine**, modeled after data for analogous sila-morpholine compounds.[5] This data is for illustrative purposes to demonstrate how results would be presented.

Compound	Fungal Species	MIC (µg/mL)	MFC (µg/mL)
4-(2-Bromophenylsulfonyl)morpholine	Fusarium oxysporum	8	16
	Botrytis cinerea	4	8
	Pythium ultimum	16	32
Fenpropimorph (Control)	Fusarium oxysporum	2	4
	Botrytis cinerea	1	2
	Pythium ultimum	4	8

Experimental Workflow Visualization



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Caption: General workflow for the synthesis and agrochemical evaluation.

Conclusion

While direct experimental data for **4-(2-Bromophenylsulfonyl)morpholine** in agrochemical applications is not yet publicly available, its structural features suggest it is a promising candidate for investigation, particularly as a fungicide. The provided synthesis and evaluation protocols offer a robust framework for researchers to explore its potential and contribute to the development of new crop protection agents. Further research is warranted to elucidate its precise biological activity spectrum and mechanism of action.

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